

# What are the physical and chemical properties of N-(2-Cyanoethyl)-N-ethylaniline?

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## Compound of Interest

Compound Name: N-(2-Cyanoethyl)-N-ethylaniline

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## An In-depth Technical Guide to N-(2-Cyanoethyl)-N-ethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **N-(2-Cyanoethyl)-N-ethylaniline**, a significant intermediate in the synthesis of various organic compounds, particularly disperse dyes.<sup>[1]</sup> This document consolidates key data, experimental protocols, and safety information to support its application in research and development.

## Chemical Identity and Physical Properties

**N-(2-Cyanoethyl)-N-ethylaniline**, also known as 3-(N-Ethyl-N-phenylamino)propionitrile<sup>[2][3][4]</sup>, is a tertiary amine with the chemical formula  $C_{11}H_{14}N_2$ .<sup>[2][4][5][6]</sup> It is a colorless to very pale yellow liquid at room temperature.<sup>[2][5]</sup>

Table 1: Physical and Chemical Properties of **N-(2-Cyanoethyl)-N-ethylaniline**

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub>	[2][4][5][6]
Molecular Weight	174.25 g/mol	[2][5]
CAS Number	148-87-8	[2][4][5]
Physical State	Liquid	[5]
Color	Colorless to Very Pale Yellow	[2][5]
Boiling Point	176 °C at 19 mmHg	[4]
Specific Gravity	1.03	[5]
Purity	Typically ≥98.0% (GC)	[2][5]
IUPAC Name	3-(N-ethylanilino)propanenitrile	[4]
SMILES	<chem>CCN(CCC#N)c1ccccc1</chem>	[2][4][6]
InChI Key	WYRNRZQRKCXPLA-UHFFFAOYSA-N	[4]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **N-(2-Cyanoethyl)-N-ethylaniline**. While specific spectra are not provided here, the SDBS (Spectral Database for Organic Compounds) number is 6914, which can be used to access its spectral data.[5]

ChemicalBook also indicates the availability of <sup>13</sup>C NMR, IR, MS, and <sup>1</sup>H NMR spectra for the related compound N-(2-Cyanoethyl)-N-methylaniline, suggesting similar data exists for the ethyl analogue.[7]

## Chemical Properties and Reactivity

**N-(2-Cyanoethyl)-N-ethylaniline** is stable under normal storage conditions.[8] However, it is sensitive to light and air, and prolonged exposure should be avoided.[8][9]

Incompatible Materials:

- Strong oxidizing agents[8][9]

- [Acids\[8\]](#)
- [Acid anhydrides\[8\]](#)
- [Acid chlorides\[8\]](#)

Reactivity: The compound can react violently with nitric acid.[9] As an aromatic amine, it can neutralize acids in exothermic reactions to form salts and water.[9]

## Experimental Protocols: Synthesis

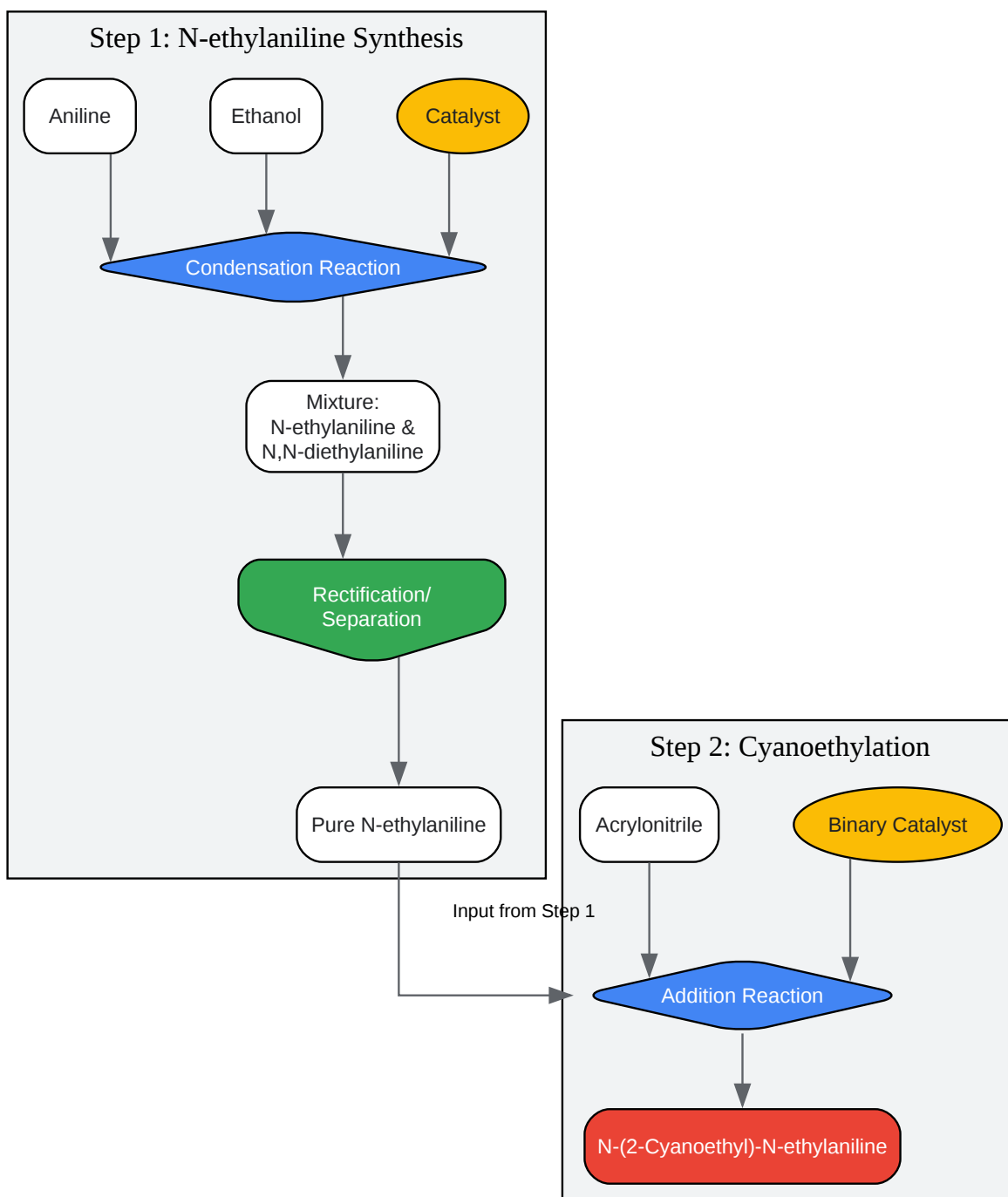
The synthesis of **N-(2-Cyanoethyl)-N-ethylaniline** is primarily achieved through the cyanoethylation of N-ethylaniline. A common laboratory and industrial method involves the reaction of N-ethylaniline with acrylonitrile.

A patented method outlines a two-step synthesis process:

- **Condensation Reaction:** Aniline and ethanol react in the presence of a catalyst to produce N-ethylaniline and N,N-diethylaniline. The pure N-ethylaniline is then separated by rectification.  
[\[1\]](#)
- **Addition Reaction:** The purified N-ethylaniline reacts with acrylonitrile, catalyzed by a binary catalyst system (e.g., composed of phosphorus oxychloride, phosphorus trichloride, phosphorus pentachloride, or inorganic acids), to yield N-ethyl-N-cyanoethylaniline.  
[\[1\]](#)

Another documented synthesis involves the cyanoethylation of aniline using cupric acetate as a superior catalyst, which has been shown to produce N-2-cyanoethylaniline in good yield.[\[10\]](#) While this specific example is for a related compound, the principle applies to the synthesis of N-substituted anilines.

Below is a logical workflow for the two-step synthesis of **N-(2-Cyanoethyl)-N-ethylaniline**.



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Caption: Two-step synthesis of **N-(2-Cyanoethyl)-N-ethylaniline**.

## Safety and Handling

**N-(2-Cyanoethyl)-N-ethylaniline** is classified as harmful if swallowed and causes skin and serious eye irritation.[[11](#)]

Table 2: GHS Hazard and Precautionary Statements

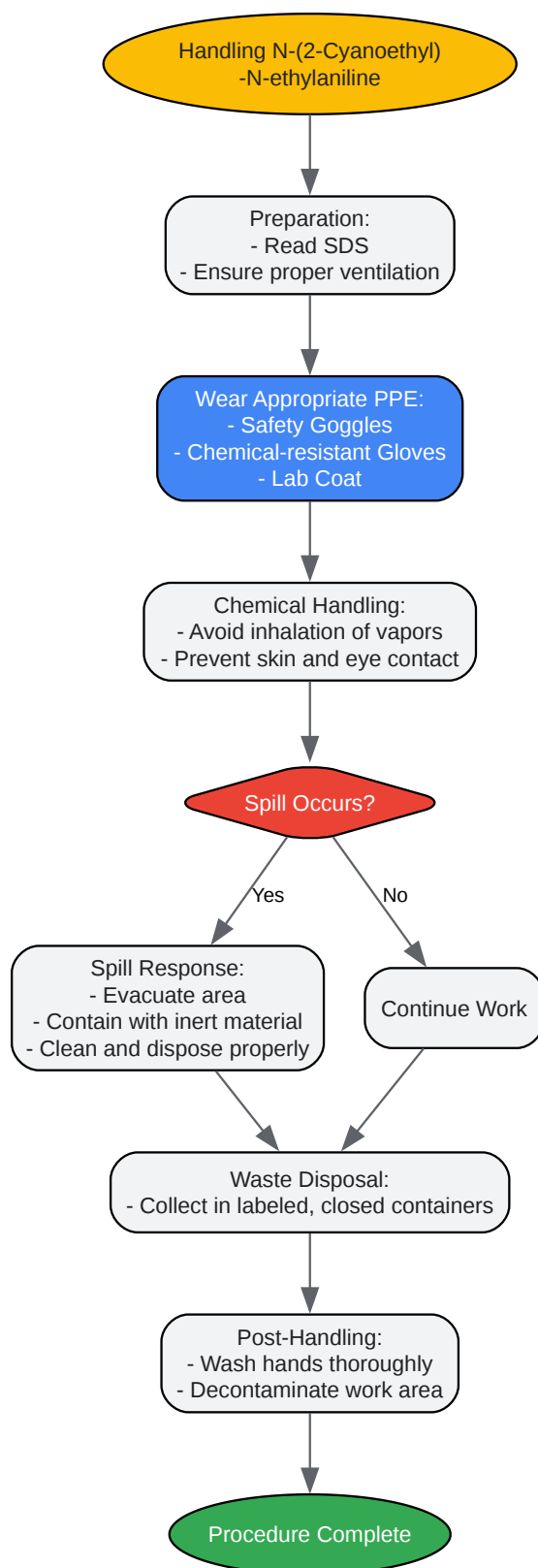
Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	[3][11]
Hazard	H315	Causes skin irritation.	[11]
Hazard	H319	Causes serious eye irritation.	[11]
Hazard	H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing mist or vapors.	
Precautionary	P264	Wash skin thoroughly after handling.	[11]
Precautionary	P270	Do not eat, drink or smoke when using this product.	[3][11]
Precautionary	P280	Wear protective gloves/eye protection/face protection.	[11]
Precautionary	P301+P312+P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.	[3][11]
Precautionary	P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
Precautionary	P304+P340+P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON	

		CENTER/doctor if you feel unwell.
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.

#### Handling and Storage:

- Handling: Use in a well-ventilated area and avoid all personal contact, including inhalation. [\[12\]](#) Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or chemical goggles, chemical-resistant gloves (e.g., PVC), and protective clothing. [\[8\]](#)[\[12\]](#) Do not eat, drink, or smoke when using this product. [\[8\]](#)[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area in tightly closed original containers. [\[12\]](#) Keep away from heat, sparks, open flames, and direct sunlight. [\[8\]](#) Store away from incompatible materials. [\[8\]](#)[\[12\]](#)

The following diagram illustrates the general laboratory safety workflow when handling **N-(2-Cyanoethyl)-N-ethylaniline**.



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Caption: General safety workflow for handling **N-(2-Cyanoethyl)-N-ethylaniline**.



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## References

- 1. CN101307011B - Preparation method of N-ethyl-N-cyanoethylaniline - Google Patents [patents.google.com]
- 2. N-(2-Cyanoethyl)-N-ethylaniline | CymitQuimica [cymitquimica.com]
- 3. N-(2-Cyanoethyl)-N-ethylaniline | 148-87-8 | TCI AMERICA [tcichemicals.com]
- 4. N-(2-Cyanoethyl)-N-ethylaniline 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. labproinc.com [labproinc.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. N-(2-Cyanoethyl)-N-methylaniline(94-34-8) <sup>13</sup>C NMR spectrum [chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. N-ETHYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. tcichemicals.com [tcichemicals.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
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